

Picarbutrazox and Cyazofamid: A Comparative Analysis for Downy Mildew Management

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Compound of Interest

Compound Name: *Picarbutrazox*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of two key fungicides, **picarbutrazox** and cyazofamid, for the control of downy mildew, a significant threat to a wide range of agricultural crops. This analysis is based on available experimental data to assist in informed decision-making for disease management strategies and future research and development.

Executive Summary

Picarbutrazox is a novel fungicide with a unique mode of action, offering a valuable tool for resistance management.[1][2] Cyazofamid is a well-established fungicide with proven efficacy against oomycete pathogens.[3] Experimental data indicates that both fungicides provide effective control of downy mildew. In studies on cucurbits, **picarbutrazox** demonstrated high levels of disease control, comparable to that of commercial standards, including cyazofamid.[1]

Mode of Action

Picarbutrazox: Classified under the Fungicide Resistance Action Committee (FRAC) group U17, **picarbutrazox** possesses a novel and not fully elucidated mode of action.[1][2] It is theorized to disrupt the biosynthesis of phospholipids, which interferes with the normal functioning of the pathogen's cellular membrane.[4] This unique mechanism of action makes it a critical component in fungicide resistance management programs, as it shows no known cross-resistance with other oomycete-targeting fungicides.[4]

Cyazofamid: Belonging to the quinone inside inhibitor (QiI) group of fungicides (FRAC group 21), cyazofamid targets the mitochondrial respiratory chain in oomycetes.[3][5] Specifically, it blocks electron transfer at the Qi center of the cytochrome bc1 complex (Complex III), thereby inhibiting ATP production and disrupting the pathogen's energy supply.[3][5]

Comparative Efficacy

The following tables summarize the available quantitative data on the performance of **picarbutrazox** and cyazofamid in controlling downy mildew.

Table 1: Efficacy of **Picarbutrazox** and Cyazofamid against Cucurbit Downy Mildew (*Pseudoperonospora cubensis*)

Fungicide	Application Rate	Disease Control (%)	Data Source
Picarbutrazox	Not specified in summary	90-96	[1]
Cyazofamid	Not specified in summary	As effective as picarbutrazox	[1]

Source: Data derived from field trials in Michigan under moderate to high disease pressure.[1]

Table 2: Efficacy of **Picarbutrazox** against Grape Downy Mildew (*Plasmopara viticola*)

Treatment (Picarbutrazox 100 SC)	Pooled Percent Disease Index (PDI) - Nashik	Pooled Percent Disease Index (PDI) - Sangli	Marketable Yield (t/ha) - Nashik	Marketable Yield (t/ha) - Sangli
500 ml/ha	15.83	12.45	21.35	22.18
750 ml/ha	12.57	9.89	23.12	23.94
1000 ml/ha	10.94	7.91	24.03	24.87
1250 ml/ha	9.31	7.13	24.87	25.31
Untreated Control	68.42	59.78	15.21	16.89

Source: Field trials conducted over two seasons in Nashik and Sangli districts of Maharashtra, India.[4]

Experimental Protocols

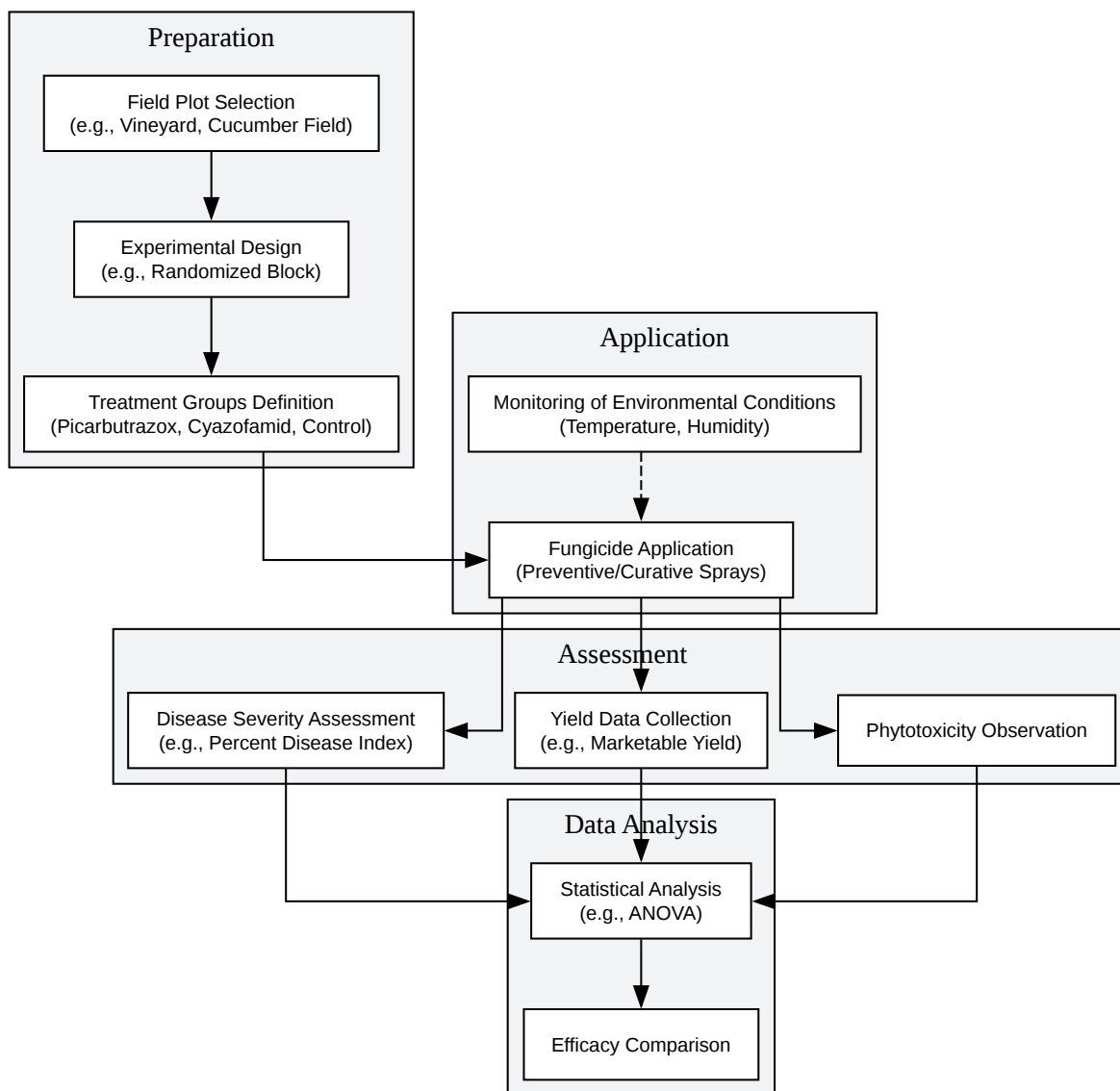
Cucurbit Downy Mildew Efficacy Trials (as summarized in Regulations.gov):[1]

- Objective: To compare the efficacy of **picarbutrazox** with commercial standard fungicides, including cyazofamid, for the control of downy mildew on cucurbits.
- Locations: Field trials were conducted in Michigan.
- Disease Pressure: Moderate to high.
- Treatments: **Picarbutrazox** was applied and its performance was compared against a range of commercial standards which included cyazofamid, ametoctradin + dimethomorph, and fluopicolide. Specific application rates and intervals were not detailed in the summary document.
- Assessment: Disease control was evaluated as a percentage.

Grape Downy Mildew Efficacy Trial:[4]

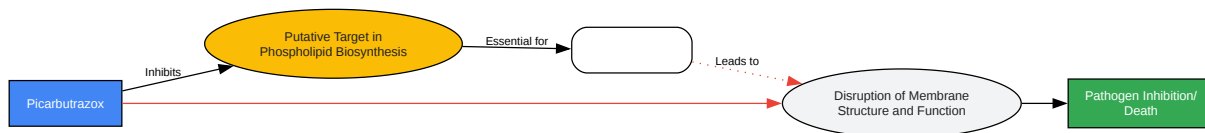
- Objective: To evaluate the bio-efficacy of different concentrations of **Picarbutrazox** 9.53 % w/w (100 SC) against grape downy mildew.
- Pathogen: *Plasmopara viticola*.
- Experimental Design: Field trials were conducted over two seasons (2017-18 and 2018-19) at two locations in Maharashtra, India (Nashik and Sangli).
- Treatments: Four different application rates of **Picarbutrazox** 100 SC (500, 750, 1000, and 1250 ml/ha) were compared with an untreated control.
- Application: A total of four foliar sprays were applied, with the first being preventive and the subsequent three being curative, initiated upon the first appearance of disease symptoms.
- Data Collection:
 - Percent Disease Index (PDI): Disease severity was recorded on leaves.
 - Marketable Yield: The yield of grapes in tonnes per hectare (t/ha) was measured.
- Phytotoxicity: Observations for any phytotoxic effects on the grapevines were also recorded.

Visualizing Methodologies and Pathways



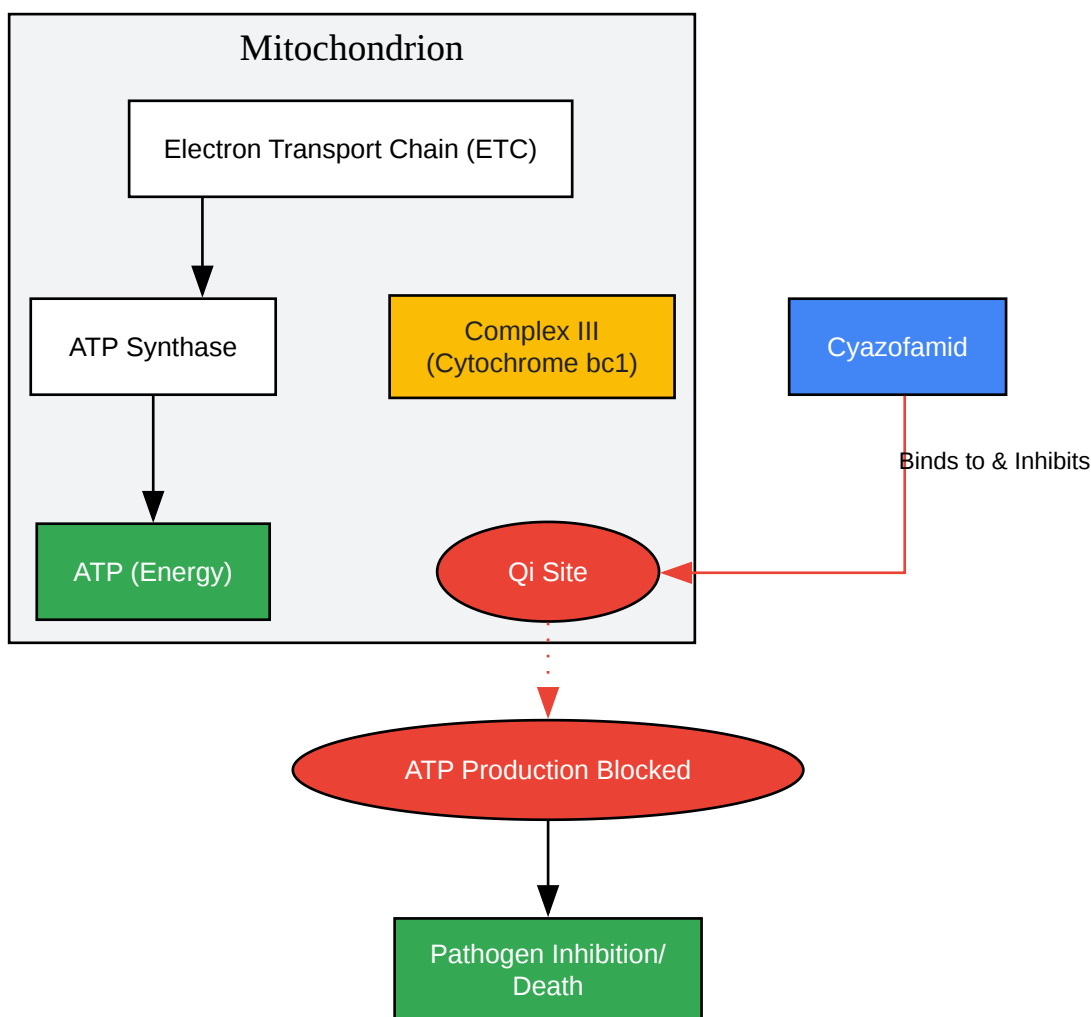
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Caption: Experimental workflow for fungicide efficacy trials.



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Caption: Proposed mode of action of **Picarbutrazox**.



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Caption: Mode of action of Cyazofamid in the mitochondrion.

Conclusion

Both **picarbutrazox** and cyazofamid are highly effective fungicides for the control of downy mildew. **Picarbutrazox**'s novel mode of action provides a much-needed tool for resistance management, and its efficacy is comparable to established fungicides like cyazofamid. Researchers and professionals in drug development should consider the integration of **picarbutrazox** into disease management programs to enhance sustainability and mitigate the evolution of fungicide resistance. Further head-to-head comparative studies under various environmental conditions and on different crops would be beneficial to refine application strategies and maximize the utility of both active ingredients.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. mda.state.mn.us [mda.state.mn.us]
- 3. Cyazofamid: A Professional Killer of Downy Mildew [hb-p.com]
- 4. envirobiotechjournals.com [envirobiotechjournals.com]
- 5. researchgate.net [researchgate.net]
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